

# Safe Disposal of Diethoxyacetoneitrile: A Procedural Guide

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## Compound of Interest

Compound Name: Diethoxyacetoneitrile

Cat. No.: B056917

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This guide provides essential safety and logistical information for the proper disposal of **diethoxyacetoneitrile**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on standard laboratory safety protocols and information derived from safety data sheets.

## Immediate Safety and Hazard Information

**Diethoxyacetoneitrile** is a flammable liquid and is harmful if swallowed, in contact with skin, or if inhaled.[1][2] It is crucial to handle this chemical with appropriate safety measures in a well-ventilated area, preferably within a chemical fume hood.[3]

Hazard Classifications:

- Flammable Liquid, Category 3[1][2]
- Acute Toxicity, Category 4 (Oral, Dermal, Inhalation)[1][2]
- Causes serious eye irritation[2]
- May cause respiratory irritation[2]

Essential Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields or chemical goggles.

- Hand Protection: Use chemically resistant gloves (e.g., Butyl rubber, Viton®).
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.[2]
- Respiratory Protection: If working outside a fume hood or if vapors/aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK).[1]

#### First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth.[3]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water. Consult a physician.[2][3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical advice if irritation persists.[2]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.[2][3]

## Physical and Chemical Properties

The following table summarizes key quantitative data for **diethoxyacetonitrile**.

Property	Value
CAS Number	6136-93-2[1][4]
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO <sub>2</sub> [4]
Molecular Weight	129.16 g/mol [1][4]
Appearance	Liquid[5]
Density	0.929 g/mL at 25 °C[1][5]
Boiling Point	167.7 °C at 773 mmHg[1][5]
Melting Point	-19 to -18 °C[1][5]
Flash Point	49 °C (120.2 °F) - closed cup[1]
Refractive Index	n <sub>20/D</sub> 1.4[1][5]

## Handling, Storage, and Spill Procedures

### Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Keep away from heat, sparks, open flames, and other ignition sources.[3]
- Use non-sparking tools and take precautionary measures against static discharge.[3]
- Ground and bond container and receiving equipment.[3]

### Storage:

- Store in a well-ventilated place and keep the container tightly closed.[3]
- Keep cool.[3]
- Store in a designated flammables area.[3]

### Spill and Leak Procedures:

- Evacuate: Evacuate personnel from the immediate danger area.
- Ventilate: Ensure adequate ventilation.
- Contain: Cover drains to prevent entry into the sewer system.
- Absorb: Use a liquid-absorbent, non-combustible material (e.g., sand, Chemizorb®, diatomaceous earth) to absorb the spill.[\[6\]](#)[\[7\]](#)
- Collect: Collect the absorbed material and place it into an appropriate, labeled container for disposal.[\[6\]](#)[\[7\]](#)
- Clean: Clean the affected area thoroughly.

## Diethoxyacetoneitrile Disposal Protocol

Disposal of **diethoxyacetoneitrile** must be handled as hazardous waste. Do not dispose of it down the sink or in regular trash.[\[8\]](#) All disposal procedures should be performed in strict accordance with local, state, and federal regulations. Always consult your institution's Environmental Health and Safety (EHS) office for specific guidelines.

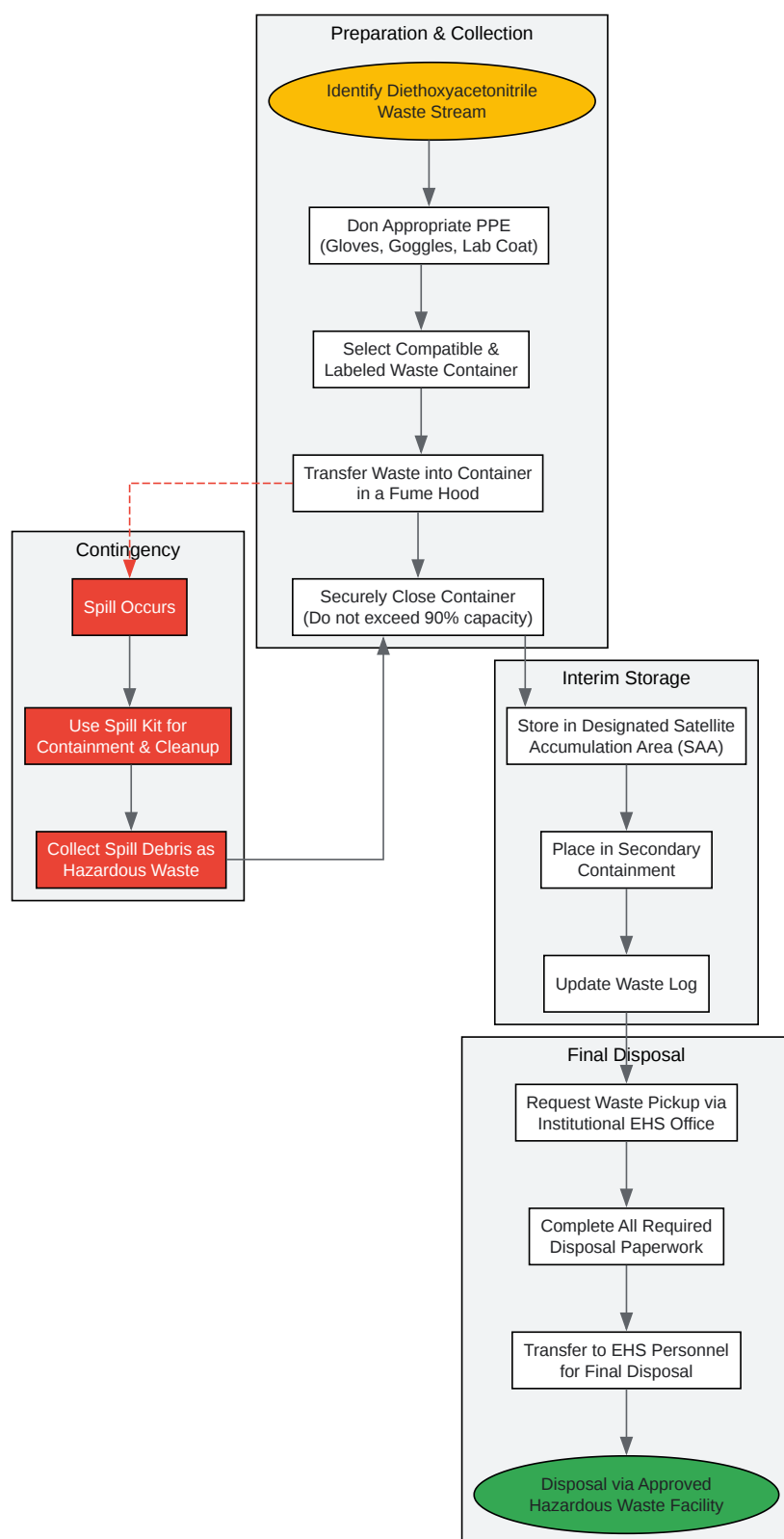
### Step-by-Step Disposal Methodology:

- Identify and Segregate:
  - Identify the waste as **diethoxyacetoneitrile**.
  - Segregate it from incompatible materials, such as strong oxidizing agents.[\[3\]](#)
  - Collect waste in a dedicated, compatible container. The container must be in good condition, compatible with the chemical, and have a secure, tight-fitting lid.[\[8\]](#)
- Labeling:
  - Clearly label the waste container as "Hazardous Waste" and list the full chemical name: **"Diethoxyacetoneitrile"**.

- Indicate the associated hazards (e.g., "Flammable Liquid," "Toxic").
- Attach a completed hazardous waste tag as required by your institution.[8]
- Container Management:
  - Keep the waste container closed at all times, except when adding waste.[9]
  - Do not fill the container to more than 90% of its capacity to allow for vapor expansion.[9]
  - Store the waste container in a designated Satellite Accumulation Area (SAA) that is under the control of laboratory personnel.[8] The SAA should be in a secondary containment bin.
- Disposal of Empty Containers:
  - Empty containers that held **diethoxyacetoneitrile** must be treated as hazardous waste unless properly decontaminated.
  - To decontaminate, triple-rinse the container with a suitable solvent (e.g., ethanol or acetone).[10]
  - Collect the rinsate as hazardous waste and manage it with the liquid **diethoxyacetoneitrile** waste.[10]
  - After triple-rinsing, deface or remove the original label, and dispose of the container according to institutional guidelines for chemically decontaminated glassware or plastic.[8]
- Final Disposal:
  - Arrange for pickup of the hazardous waste through your institution's EHS department.
  - The ultimate disposal method will be determined by the approved waste disposal facility, which typically involves incineration at a permitted hazardous waste facility.[3]

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling and disposal of **diethoxyacetoneitrile** waste.



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Caption: Workflow for the safe collection and disposal of **diethoxyacetonitrile** waste.

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